

Characterization techniques for SSPalm LNPs (DLS, zeta potential, cryo-TEM)

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Compound of Interest

Compound Name: 3,3'-[Dithiobis[2,1-ethanediyl(methylimino)]]bis[1-propanol]

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Application Note: Physicochemical Characterization of SSPalm Lipid Nanoparticles

Introduction: The SSPalm Challenge

SSPalm (SS-cleavable Proton-activated lipid-like material) LNPs represent a third-generation delivery system designed to overcome the "PEG dilemma" and intracellular trapping. Unlike standard ionizable lipids (e.g., MC3, ALC-0315), SSPalm lipids utilize a dual-sensing mechanism:

- **pH-Sensitivity:** Tertiary amines become protonated in the acidic endosome (pH ~6.0), triggering membrane destabilization.
- **Redox-Sensitivity:** Disulfide (SS) bonds cleave in the reducing environment of the cytosol (high glutathione), releasing the payload and degrading the lipid scaffold to minimize toxicity.

The Characterization Paradox: Standard LNP characterization protocols can generate false negatives if they fail to account for these specific sensitivities. For instance, using buffers with

trace reducing agents will prematurely degrade the particle, while measuring Zeta potential only at pH 7.4 fails to validate the endosomal escape mechanism.

This guide details the protocols required to validate not just the structure of SSPalm LNPs, but their functional mechanism via physicochemical analysis.

Hydrodynamic Sizing & Stability (DLS)

Dynamic Light Scattering (DLS) is the first-line quality control metric. For SSPalm LNPs, we employ a "Reductive Stress Test" alongside standard sizing to verify the "SS" functionality.

A. Standard Sizing Protocol

Objective: Determine Z-Average diameter and Polydispersity Index (PDI).

- Instrument: Malvern Zetasizer or Wyatt DynaPro.
- Buffer: 10mM PBS, pH 7.4 (RNase-free). Critical: Ensure buffer is free of reducing agents (DTT, TCEP).
- Sample Prep:
 - Dilute LNP stock (typically 1 mg/mL mRNA) 1:20 to 1:50 in PBS to avoid multiple scattering. Target count rate: 200–400 kcps.
 - Vortex gently (low speed) for 3 seconds. Do not sonicate.
 - Load 70 μ L into a disposable micro-cuvette.
- Measurement:
 - Temperature: 25°C.
 - Equilibration: 120 seconds.
 - Angle: 173° (Backscatter) for improved sensitivity to smaller particles.
 - Runs: 3 measurements of 12-15 runs each.

Target Values:

- Size: 80–120 nm (ideal for hepatic uptake via ApoE adsorption).
- PDI: < 0.20 (indicates monodisperse population).

B. The "Reductive Degradation" Assay (SS-Validation)

Objective: Confirm that the disulfide bonds cleave in a reducing environment (mimicking the cytosol).

- Baseline: Measure Size/PDI of SSPalm LNPs in PBS (pH 7.4).
- Induction: Add Glutathione (GSH) or Dithiothreitol (DTT) to a final concentration of 10 mM.
- Incubation: Incubate at 37°C for 30–60 minutes.
- Measurement: Re-measure via DLS.
- Result Interpretation:
 - Intact SS-bonds: Particle size increases significantly (aggregation due to loss of PEG-lipid anchor or vesicle collapse) or count rate drops drastically (micellar disintegration).
 - Non-cleavable Control: MC3 or SM-102 LNPs will show minimal change under these conditions.

Surface Charge Profiling (Zeta Potential)

For SSPalm, a single Zeta potential measurement at pH 7.4 is insufficient. You must perform a pH-Titration to verify the pKa-driven protonation essential for endosomal escape.

Protocol: Comparative pH Profiling

- Instrument: ELS (Electrophoretic Light Scattering) module.[\[1\]](#)[\[2\]](#)
- Cell Type: Folded Capillary Cell (prevent electrode degradation).
- Buffers:

- Physiological: 10mM HEPES, pH 7.4.
- Endosomal Mimic: 10mM Acetate or MES buffer, pH 5.0.
- Note: Avoid high salt (PBS) for Zeta measurements if possible, as high conductivity causes Joule heating and electrode blackening. Use 10mM NaCl if conductivity is required.

Step-by-Step:

- Preparation: Dilute LNP stock 1:50 into both pH 7.4 and pH 5.0 buffers.
- Loading: Inject sample slowly to avoid bubbles (bubbles scatter light and ruin ELS data).
- Settings:
 - Model: Smoluchowski (standard for nanoparticles in aqueous media).
 - Runs: Automatic (typically 10–30 runs).
 - Pause between runs: 60 seconds (to dissipate heat).

Data Interpretation (The "Switch"):

Parameter	pH 7.4 (Circulation)	pH 5.0 (Endosome)	Mechanism Validation
Zeta Potential	-5 mV to +5 mV	> +20 mV	PASS. The tertiary amines protonate at acidic pH, driving endosomal membrane fusion.
Zeta Potential	> +10 mV	> +20 mV	FAIL. Particle is permanently cationic (toxic, rapid clearance).

| Zeta Potential | Neutral | Neutral | FAIL. Lipid is not responding to pH; cargo will be trapped in lysosomes. |

Morphological Validation (Cryo-TEM)

Cryo-TEM is the only technique capable of distinguishing between "empty" liposomes and "loaded" electron-dense LNPs.

Protocol: Vitrification and Imaging

- Grid Preparation: Quantifoil R 1.2/1.3 or 2/2 holey carbon grids.
- Surface Treatment: Glow discharge (Air) for 30–60 seconds at 15–25 mA. Critical: Makes the grid hydrophilic to ensure even ice thickness.

Vitrification Workflow (e.g., FEI Vitrobot):

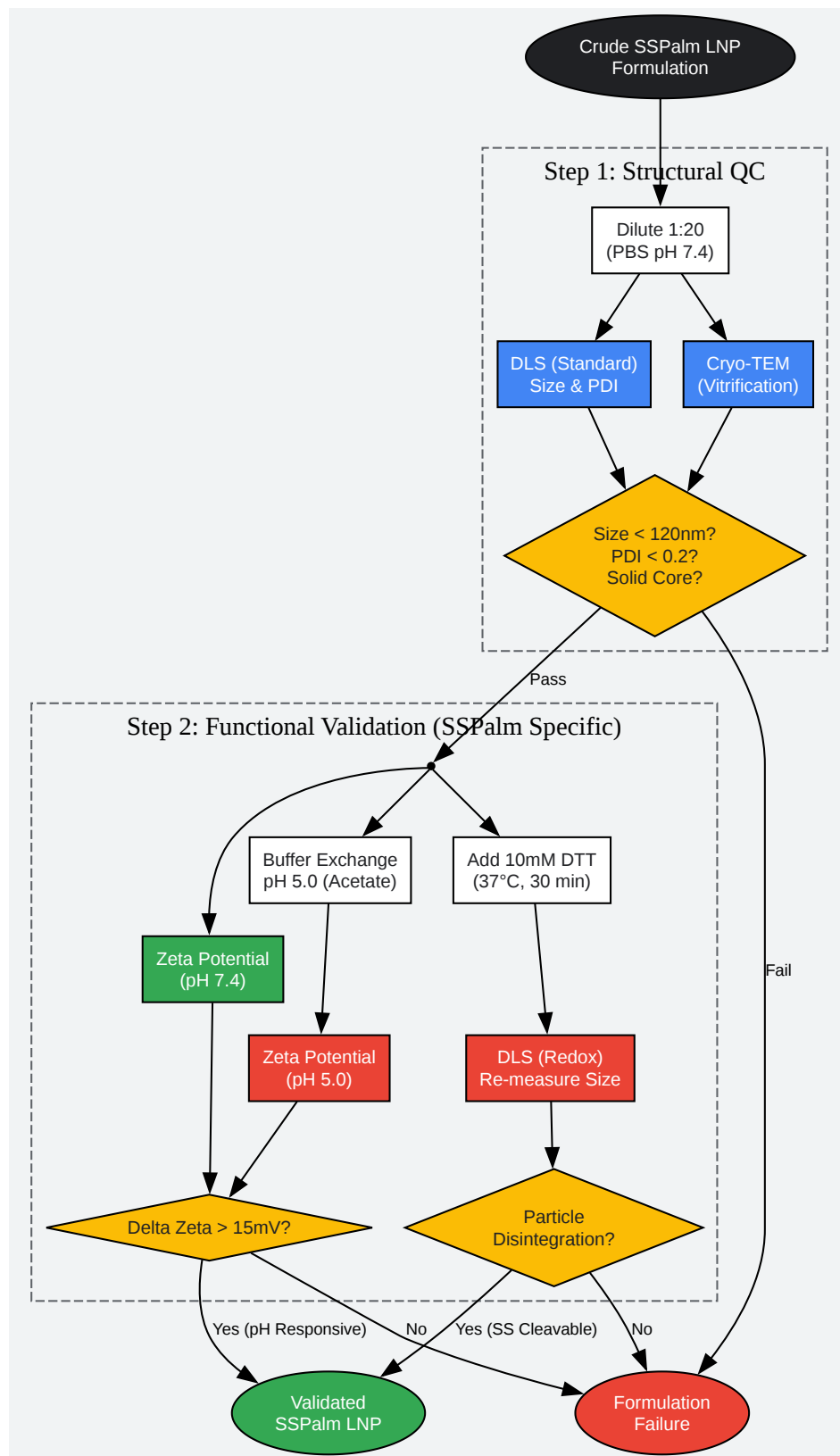
- Chamber Conditions: 4°C, 100% Relative Humidity (prevents evaporation/osmotic shift).
- Application: Apply 3.0 μ L of LNP sample (concentration ~2–5 mg/mL total lipid).
- Blotting: Blot force 0–1, Blot time 3–5 seconds (optimize to achieve <100nm ice thickness).
- Plunging: Rapidly plunge into liquid ethane (-180°C). Liquid nitrogen is too slow and causes crystalline ice artifacts (Leidenfrost effect).

Image Analysis:

- Morphology: SSPalm LNPs typically exhibit a solid, electron-dense core (indicating complexation of mRNA with the lipid) rather than an aqueous core (liposome).
- Blebs: Look for "bleb" structures. While common, excessive blebbing can indicate lipid segregation.
- Efficiency Check: Count 100+ particles. Ratio of "filled" (dark core) to "empty" (transparent center) correlates with Encapsulation Efficiency (EE%).

Integrated Characterization Workflow

The following diagram illustrates the logic flow for characterizing SSPalm LNPs, distinguishing between structural QC and functional mechanism validation.



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Figure 1: Decision tree for SSPalm LNP characterization. Note the parallel pathways for validating pH-responsiveness (Zeta) and disulfide cleavage (Redox DLS).

Summary of Expected Parameters

Parameter	Technique	Expected Value (SSPalm)	Notes
Z-Average	DLS	80 – 120 nm	Highly dependent on microfluidic flow rate ratio (FRR).
PDI	DLS	< 0.15 (Ideal) / < 0.20 (Acceptable)	High PDI suggests aggregation or liposome contamination.
Zeta (pH 7.4)	ELS	-5 to +5 mV	Near-neutrality reduces systemic toxicity.
Zeta (pH 5.0)	ELS	> +20 mV	Confirms tertiary amine protonation (pKa ~6.3).
Morphology	Cryo-TEM	Electron-dense solid core	Confirms nucleic acid entrapment vs. empty vesicles.[3]
Redox Stability	DLS + DTT	>50% size change or count drop	Confirms degradability of the SS-linker.

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